

CAS 217595-53-4 chemical structure and properties

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Compound of Interest

Compound Name: *Benzoic acid, 4-[(1S)-1-hydrazinylethyl]-*

CAS No.: 924887-08-1

Cat. No.: B1661598

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Technical Monograph: Ac-DEVD-CHO (CAS 217595-53-4) Subtitle: Mechanistic Precision in Caspase-3 Inhibition and Apoptotic Pathway Dissection

Executive Technical Summary

Ac-DEVD-CHO (N-Acetyl-Asp-Glu-Val-Asp-al) is a potent, reversible, synthetic tetrapeptide inhibitor designed to target Group II executioner caspases, specifically Caspase-3 (

pM) and Caspase-7 (

nM).^[1]

Unlike fluoromethylketone (FMK) inhibitors which form irreversible covalent bonds, the C-terminal aldehyde (CHO) of this compound acts as a transition-state analog. It forms a reversible hemiacetal adduct with the catalytic cysteine residue in the enzyme's active site. This reversibility makes Ac-DEVD-CHO a critical tool for temporal kinetic studies where permanent enzyme inactivation is undesirable, although it requires rigorous handling to prevent oxidation to its inactive carboxylic acid form.

Chemical Identity & Physiochemical Core

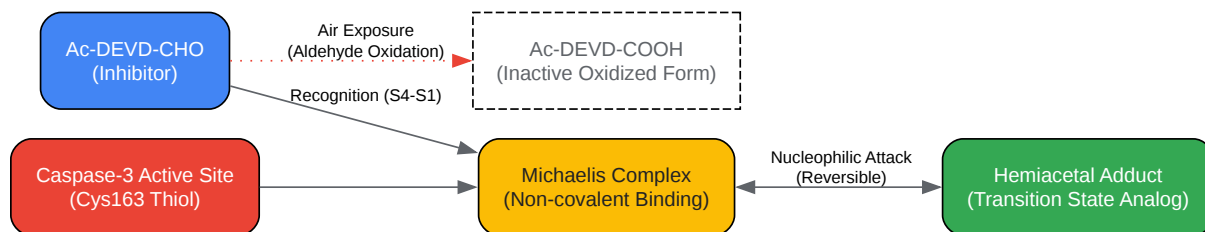
Property	Technical Specification
CAS Number	217595-53-4
Chemical Name	N-Acetyl-L-alpha-aspartyl-L-alpha-glutamyl-N-(2-carboxyl-1-formylethyl)-L-valinamide
Common Name	Ac-DEVD-CHO
Molecular Formula	
Molecular Weight	502.47 g/mol
Sequence	Ac-Asp-Glu-Val-Asp-CHO (N-Acetyl-DEVD-Aldehyde)
Solubility	Soluble in DMSO (up to 20 mM); Formic acid (highly soluble)
Appearance	White to off-white lyophilized powder
Purity Standard	(HPLC)

Mechanism of Action: The Hemiacetal Trap

The efficacy of Ac-DEVD-CHO relies on the specific recognition of the DEVD motif by the S4-S1 subsites of Caspase-3. Once bound, the electrophilic aldehyde carbon is attacked by the nucleophilic thiol (-SH) of the catalytic Cysteine 163 (in Caspase-3).

Critical Distinction: Unlike Ac-DEVD-FMK (irreversible), the Ac-DEVD-CHO complex is in equilibrium. Dilution of the inhibitor-enzyme complex can restore enzymatic activity, a feature utilized in "washout" experiments to prove catalytic competence.

Diagram 1: Molecular Inhibition Mechanism



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Caption: The reversible formation of the hemiacetal adduct inhibits Caspase-3, while oxidation leads to permanent inactivation of the inhibitor.

Selectivity Profile & Kinetic Data

Ac-DEVD-CHO is highly selective for executioner caspases but exhibits cross-reactivity at high micromolar concentrations.

Target Enzyme	Inhibition Constant ()	Selectivity Classification
Caspase-3	0.23 nM	Primary Target (Potent)
Caspase-7	1.6 nM	Secondary Target (Potent)
Caspase-8	0.92 nM	Significant Cross-reactivity
Caspase-1	18 nM	Moderate
Caspase-6	31 nM	Moderate
Caspase-9	60 nM	Weak
Caspase-2	1710 nM	Negligible

Data Source: Validated against recombinant human caspases in cell-free assays.

Experimental Protocols

Protocol A: Reconstitution & Storage (Critical)

Author's Note: The aldehyde group is chemically unstable in aqueous buffers and prone to oxidation. Rigorous adherence to this protocol is required to maintain potency.

- Solvent Choice: Use high-grade anhydrous DMSO (Dimethyl Sulfoxide). Avoid water or aqueous buffers for stock preparation.
- Concentration: Prepare a 10 mM stock solution.
 - Calculation: Dissolve 1 mg of Ac-DEVD-CHO (MW 502.47) in 199

L of DMSO.

- Aliquoting: Immediately divide into small aliquots (e.g., 10-20 L) to avoid freeze-thaw cycles.
- Storage: Store at -20°C (stable for 6 months) or -80°C (stable for 1 year). Desiccate if possible.

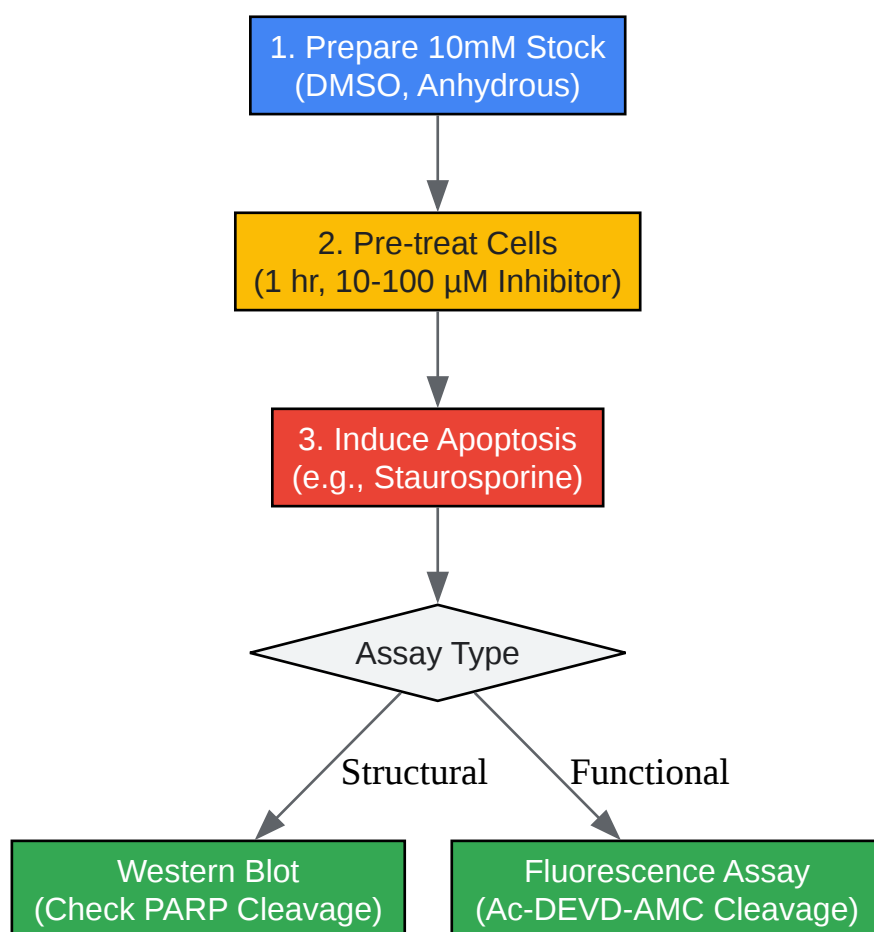
Protocol B: Apoptosis Inhibition Assay (Cell-Based)

Objective: To determine if apoptosis is driven by Caspase-3 using Ac-DEVD-CHO.[\[2\]](#)[\[3\]](#)

- Cell Preparation: Culture cells (e.g., HeLa, Jurkat) to 70-80% confluence.
- Pre-Incubation (The "Loading" Phase):
 - Add Ac-DEVD-CHO to the culture media 1 hour prior to inducing apoptosis.
 - Dose: Typical working concentration is 10 M to 100 M.
 - Control: Run a vehicle control (DMSO only) to rule out solvent toxicity.
- Induction: Treat cells with the apoptotic inducer (e.g., Staurosporine, Etoposide).

- Incubation: Incubate for the desired timepoint (e.g., 4-24 hours).
- Readout: Measure apoptosis via Annexin V staining, TUNEL, or cleavage of a fluorogenic substrate (Ac-DEVD-AMC).

Diagram 2: Experimental Workflow for Caspase Inhibition



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Caption: Step-by-step workflow for validating Caspase-3 dependent apoptosis using Ac-DEVD-CHO.

Troubleshooting & Scientific Integrity

- Issue: Loss of Inhibitory Activity.

- Cause: Oxidation of the aldehyde (-CHO) to carboxylic acid (-COOH).
- Solution: Verify stock age. If the stock is >6 months or has been thawed repeatedly, discard. Mass spectrometry can confirm the shift from MW 502 to 518 (+16 Da for oxygen).
- Issue: Non-Specific Toxicity.
 - Cause: High concentrations (>100 M) may inhibit other cysteine proteases (Calpains, Cathepsins).
 - Solution: Titrate the dose.[3] Use Z-FA-fmk as a negative control for cathepsin interference.
- Issue: Reversibility Confusion.
 - Insight: In long-term assays (>24h), the cell may metabolize the inhibitor or synthesize new Caspase-3. Re-dosing every 12 hours may be necessary for sustained inhibition.

References

- Nicholson, D. W., et al. (1995). Identification and inhibition of the ICE/CED-3 protease necessary for mammalian apoptosis. *Nature*.
- Garcia-Calvo, M., et al. (1998). Inhibition of human caspases by peptide-based and macromolecular inhibitors. *Journal of Biological Chemistry*.
- Selleck Chemicals.Ac-DEVD-CHO Product Monograph & Biological Activity.
- BD Biosciences.Technical Data Sheet: Ac-DEVD-CHO Caspase-3 Inhibitor.
- MedChemExpress.Ac-DEVD-CHO: Structure, Properties, and Apoptosis Protocols.

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Sources

- [1. selleckchem.com \[selleckchem.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. bdbiosciences.com \[bdbiosciences.com\]](#)
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